

# Technical Guide: 2-Bromo-5-methoxy-4-methylaniline

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## Compound of Interest

**Compound Name:** 2-Bromo-5-methoxy-4-methylaniline

**Cat. No.:** B1289004

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## Introduction

**2-Bromo-5-methoxy-4-methylaniline** is a halogenated and methoxylated derivative of aniline. Such substituted anilines are of significant interest in medicinal chemistry and materials science due to their potential as versatile building blocks for the synthesis of more complex molecules. This document provides a summary of the currently available technical information for **2-Bromo-5-methoxy-4-methylaniline** (CAS No. 532440-88-3). It is important to note that while basic identifiers and some spectroscopic data are available, detailed experimental protocols for its synthesis and comprehensive biological activity data are not extensively reported in publicly accessible literature.

## Chemical Identity and Synonyms

The primary identifiers and synonyms for **2-Bromo-5-methoxy-4-methylaniline** are summarized below.

Table 1: Chemical Identifiers

Identifier Type	Value
CAS Number	532440-88-3 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrNO <a href="#">[3]</a>
Molecular Weight	216.08 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2-bromo-5-methoxy-4-methylaniline

Table 2: Synonyms and Database Identifiers

Synonym/Identifier
2-bromo-5-methoxy-4-methylbenzenamine
Aniline, 2-bromo-5-methoxy-4-methyl-
2-溴-5-甲氧基-4-甲基苯胺 (Chinese)

## Physicochemical Properties

Limited quantitative data on the physicochemical properties of this compound are available from commercial suppliers.

Table 3: Physicochemical Data

Property	Value	Source
Appearance	Off-white solid	<a href="#">[3]</a>
Purity	≥98%	Commercial Suppliers

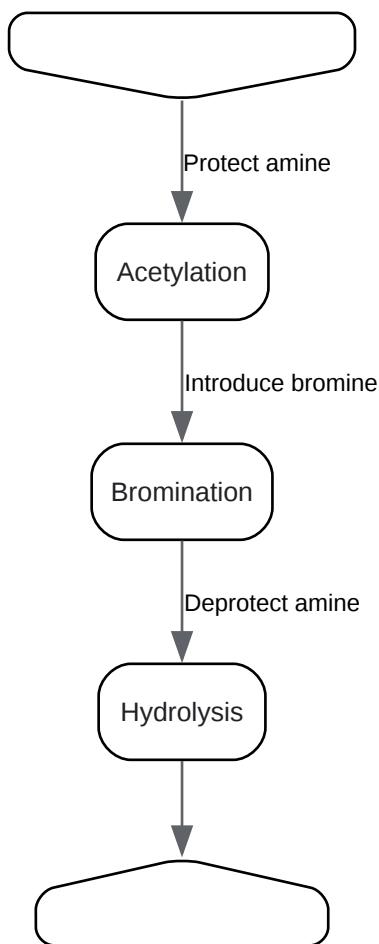
## Experimental Information

### Synthesis

A specific, peer-reviewed, and detailed experimental protocol for the synthesis of **2-Bromo-5-methoxy-4-methylaniline** is not readily available in the scientific literature. The synthesis of related compounds, such as 2-Bromo-4-methylaniline, typically involves the bromination of an

N-acetylated precursor followed by deprotection.<sup>[4]</sup> A plausible synthetic route for **2-Bromo-5-methoxy-4-methylaniline** could be inferred from established organic chemistry principles, but a validated experimental procedure is not publicly documented.

#### Logical Workflow for Potential Synthesis



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Caption: A logical workflow for the potential synthesis of substituted anilines.

## Spectroscopic Data

Spectroscopic data for the characterization of **2-Bromo-5-methoxy-4-methylaniline** is available in select databases.

Table 4: Availability of Spectroscopic Data

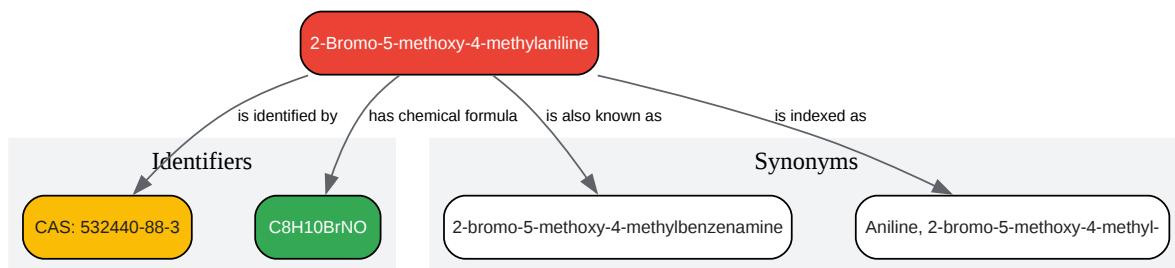
Data Type	Availability
1H NMR Spectrum	Available[5]
IR Spectrum	Available[5]
Mass Spectrum	Available[5]

Note: Access to the actual spectral data may require a subscription to the respective chemical database.

## Biological Activity and Signaling Pathways

As of the latest available information, there are no published studies detailing the biological activity of **2-Bromo-5-methoxy-4-methylaniline** or its involvement in any specific signaling pathways. While substituted anilines are a common motif in pharmacologically active molecules, the biological profile of this particular compound has not been publicly disclosed.

### Identifier and Name Relationship Diagram



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Caption: Relationship between the primary chemical name and its identifiers.

Disclaimer: This technical guide has been compiled from publicly available information. The absence of detailed experimental protocols and biological data highlights a potential area for novel research. Researchers should exercise standard laboratory safety precautions when handling this or any chemical compound.

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## References

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